

Application Notes and Protocols: Rivanicline Hemioxalate

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Compound of Interest

Compound Name: *Rivanicline hemioxalate*

Cat. No.: *B1149998*

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Introduction

Rivanicline is a partial agonist of the $\alpha 4 \beta 2$ nicotinic acetylcholine receptor (nAChR)[1][2]. Its activity at this receptor has led to its investigation for a variety of applications, including nootropic effects and its potential as an anti-inflammatory agent through the inhibition of Interleukin-8 (IL-8) production[1][2]. These application notes provide detailed information on the solubility of **rivanicline hemioxalate** in common laboratory solvents, protocols for its preparation, and an overview of its signaling pathway.

Solubility Data

The solubility of **rivanicline hemioxalate** is crucial for the design and execution of in vitro and in vivo experiments. Below is a summary of the available solubility data in Dimethyl Sulfoxide (DMSO) and saline-based solutions.

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	50 mg/mL[3]	241.28 mM	Ultrasonic assistance may be required for dissolution[3].
10% DMSO in Saline	≥ 2.5 mg/mL[4]	≥ 12.06 mM	This is the minimum solubility in a mixed solvent system.
Aqueous Solution (Predicted)	4.74 mg/mL (for free base)[1]	N/A	This is a predicted water solubility for the rivanicline free base, not the hemioxalate salt in saline.

Molecular Weight of **Rivanicline Hemioxalate**: ~414.47 g/mol

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **rivanicline hemioxalate** in DMSO.

Materials:

- **Rivanicline hemioxalate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes

Procedure:

- Weighing: Accurately weigh the desired amount of **rivanicline hemioxalate** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.14 mg of **rivanicline hemioxalate**.
- Dissolution: Add the appropriate volume of DMSO to the weighed powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, gentle warming or sonication can be used to aid dissolution.
- Storage: Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

Preparation of a Working Solution in a Saline-Based Buffer

This protocol describes the preparation of a working solution of **rivanicline hemioxalate** in a saline-based buffer containing DMSO, suitable for in vivo or in vitro studies. This protocol is based on a formulation with a known solubility of at least 2.5 mg/mL^[4].

Materials:

- 10 mM **Rivanicline hemioxalate** in DMSO (from Protocol 3.1)
- Physiological Saline (0.9% NaCl)
- Sterile tubes
- Pipettes

Procedure:

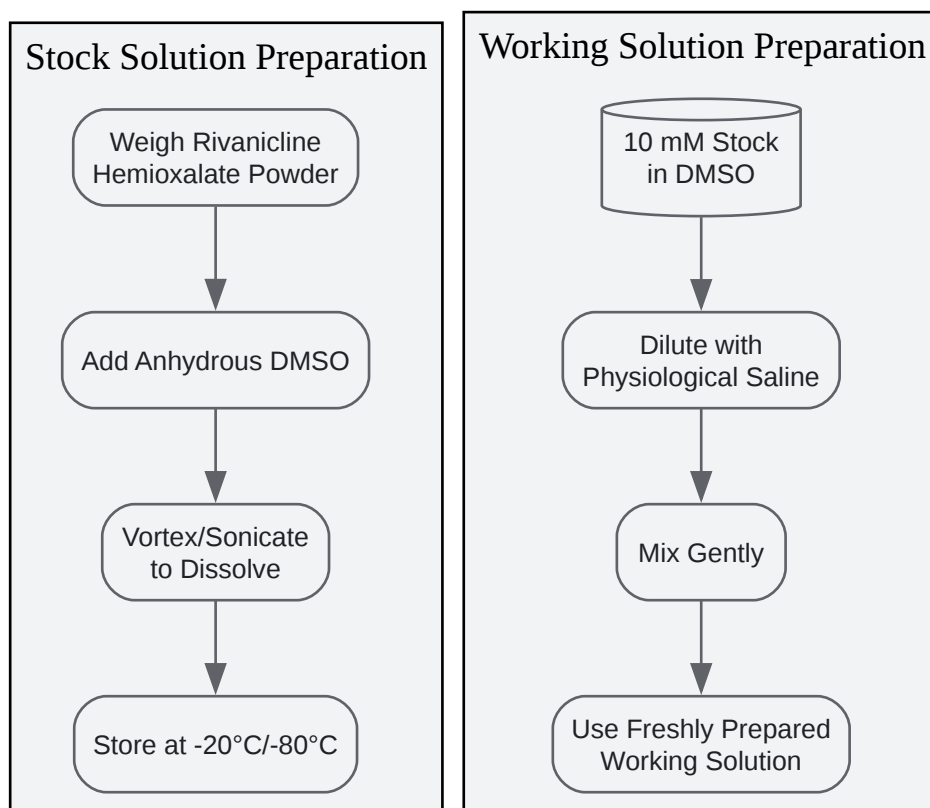
- Dilution: To prepare a 1 mM working solution, dilute the 10 mM stock solution 1:10 in physiological saline. For example, to prepare 1 mL of a 1 mM solution, add 100 µL of the 10

mM stock solution to 900 μ L of physiological saline.

- Mixing: Gently mix the solution by pipetting or inverting the tube.
- Use: Use the freshly prepared working solution for your experiments. Due to the lower solubility in aqueous solutions, it is recommended to prepare this solution fresh for each experiment.

Diagrams

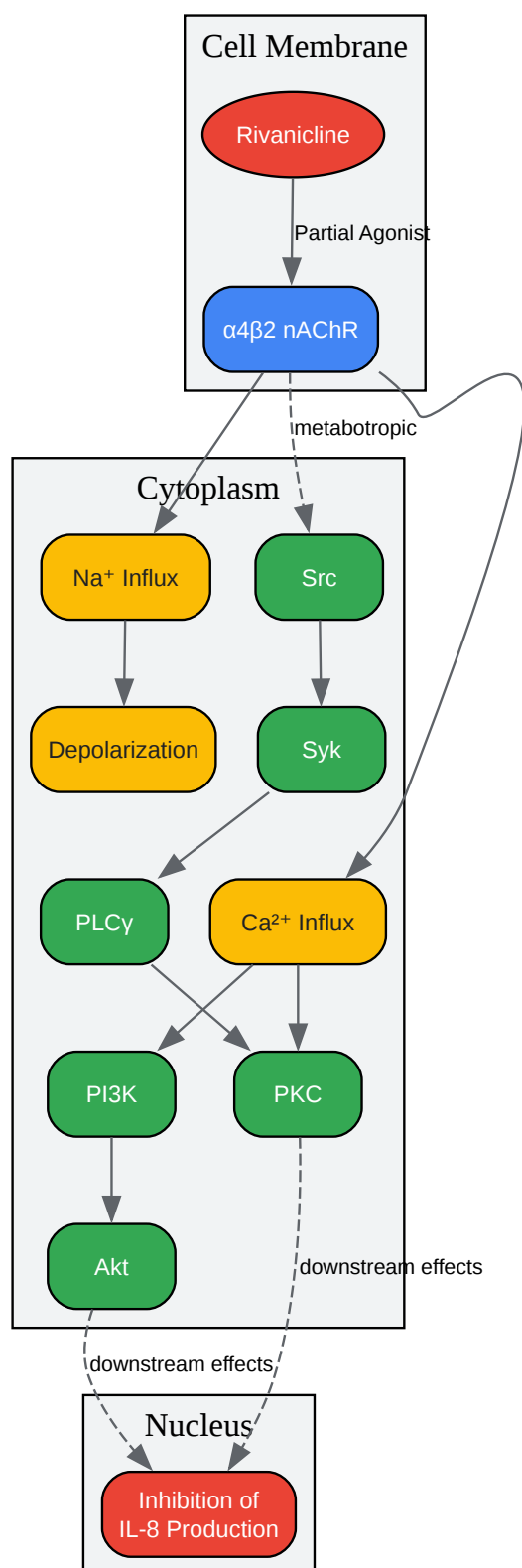
Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing **Rivanicline Hemioxalate** solutions.

Rivanicline Signaling Pathway



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Caption: Rivanicline signaling at the $\alpha 4\beta 2$ nAChR.

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References

- [1. go.drugbank.com](https://go.drugbank.com) [go.drugbank.com]
- [2. Rivanicline - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. gen.store](https://gen.store) [gen.store]
- [4. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
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